

Safeguarding Your Laboratory: Proper Disposal of 2-Ethyl-1-indanone

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Compound of Interest

Compound Name: **2-Ethyl-1-indanone**

Cat. No.: **B1366218**

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A comprehensive guide for the safe handling and disposal of **2-Ethyl-1-indanone**, ensuring the protection of laboratory personnel and environmental integrity.

Researchers and professionals in drug development handle a vast array of chemical compounds, each with its own unique set of handling and disposal requirements. Among these is **2-Ethyl-1-indanone**, a bicyclic hydrocarbon compound utilized in the pharmaceutical and photonics industries.^[1] Adherence to proper disposal protocols for this and all laboratory chemicals is not merely a matter of regulatory compliance, but a cornerstone of a robust safety culture. This guide provides essential, step-by-step procedures for the safe disposal of **2-Ethyl-1-indanone**, from immediate handling precautions to the final steps of waste management.

Immediate Safety and Handling

Before initiating any disposal procedure, it is imperative to employ appropriate safety measures. **2-Ethyl-1-indanone** is classified as harmful if swallowed, causes skin and serious eye irritation, is toxic if inhaled, and is suspected of causing cancer and damaging fertility or the unborn child.^[2] It may also cause damage to organs through prolonged or repeated exposure.^[2]

Engineering Controls: All manipulations of **2-Ethyl-1-indanone** should be conducted in a well-ventilated area, ideally within a certified chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses that meet appropriate government standards such as NIOSH (US) or EN 166 (EU) are mandatory.
- Hand Protection: Chemically resistant, impermeable gloves must be worn.[3] Always inspect gloves prior to use and dispose of them correctly after handling the material.
- Body Protection: A laboratory coat and other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If ventilation is inadequate or for firefighting, a self-contained breathing apparatus may be necessary.[3][4]

Hygiene: Thoroughly wash hands after handling. Do not eat, drink, or smoke in areas where this chemical is used.

Quantitative Data for 2-Ethyl-1-indanone

For quick reference, the following table summarizes key quantitative data for **2-Ethyl-1-indanone**.

Property	Value
Molecular Formula	C11H12O
Molecular Weight	160.21 g/mol [1][5]
Appearance	Light yellow oil[6]
Boiling Point	67°C @ 0.2 mm Hg[5][6]
Density	1.038 g/mL at 25°C[5]
Flash Point	103°C[6]
Refractive Index	n20/D 1.545[5]
Vapor Pressure	0.0159 mmHg at 25°C[6]

Step-by-Step Disposal Procedure

Under no circumstances should **2-Ethyl-1-indanone** be disposed of down the drain or in general waste. The required method of disposal is to engage a licensed disposal company for all surplus and non-recyclable solutions.[\[7\]](#)

1. Waste Identification and Collection:

- Identify all waste streams containing **2-Ethyl-1-indanone**. This includes the pure compound, contaminated labware (e.g., pipette tips, weighing boats, gloves), and solutions.
- Collect this waste in a designated, sturdy, and leak-proof container. The original container is often a suitable choice if it remains in good condition.

2. Segregation:

- Segregate **2-Ethyl-1-indanone** waste from other incompatible chemical wastes. It should be kept away from strong oxidizing agents, strong bases, and metals.[\[4\]](#)
- Store acids and bases separately.

3. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**2-Ethyl-1-indanone**."
- The label must also include the approximate quantity of the waste and the date of accumulation.

4. Temporary Storage in the Laboratory:

- Store the sealed waste container in a designated and secure "Satellite Accumulation Area" (SAA).
- The SAA must be in a cool, dry, and well-ventilated location, away from heat and sources of ignition.[\[4\]](#)[\[8\]](#) Ensure the container is always closed except when adding waste.

5. Disposal Request:

- Once the container is full, or in accordance with your institution's guidelines, arrange for pickup by a licensed hazardous waste disposal company.
- Follow your institution's specific procedures for requesting a waste pickup.

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate: Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.[3]
- Ventilate: Ensure adequate ventilation.[3]
- Eliminate Ignition Sources: Remove all sources of ignition.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, as discharge into the environment must be avoided.[3]
- Clean-up: Wearing the appropriate PPE, collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.[3] For solid material, sweep up and shovel into suitable containers, avoiding dust formation.[4]

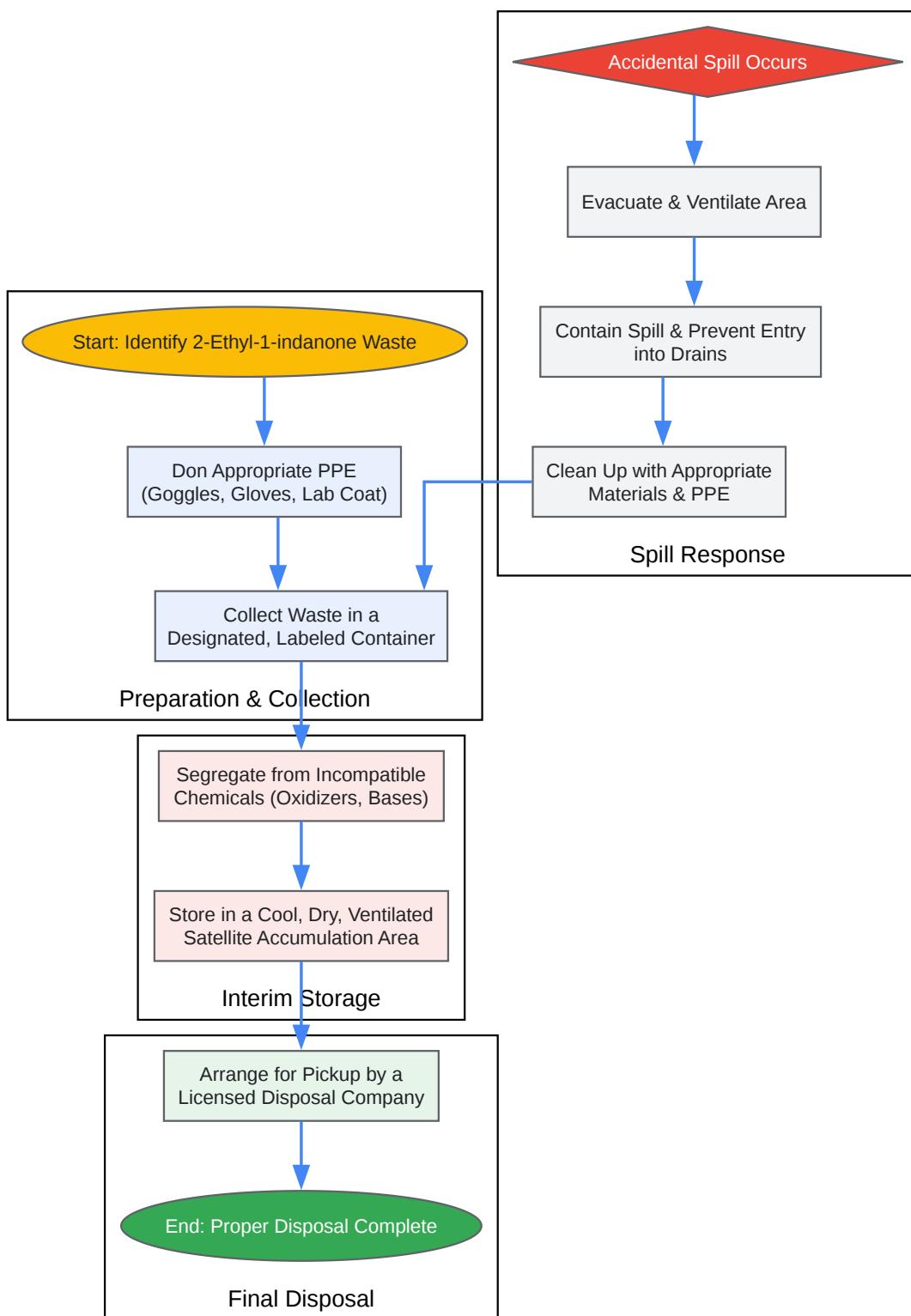


Figure 1: 2-Ethyl-1-indanone Disposal Workflow

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 2-Ethyl-1-indanone.**

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References

- 1. chemistry.utah.edu [chemistry.utah.edu]
- 2. 2% 2-Ethyl-1-indanone in chloroform-d - Cambridge Isotope Laboratories, DLM-5022 [isotope.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. 22351-56-0 CAS MSDS (2-ETHYL-1-INDANONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. benchchem.com [benchchem.com]
- 8. echemi.com [echemi.com]
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